

Essential Safety and Logistical Information for Handling SKF 91488 Dihydrochloride

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B15589098

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **SKF 91488 dihydrochloride**. The following procedural information is designed to ensure laboratory safety and operational efficiency.

Personal Protective Equipment (PPE) and Safety Measures

While **SKF 91488 dihydrochloride** is not classified as a hazardous substance according to EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, adherence to standard laboratory safety protocols is essential. The following personal protective equipment is recommended to minimize exposure and ensure a safe working environment.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety Goggles	Should be worn to protect against potential splashes.
Hand Protection	Gloves	Plastic or rubber gloves are recommended.
Respiratory Protection	Not generally required	Use in a well-ventilated area.
Skin and Body Protection	Lab Coat	Standard laboratory coat to protect clothing.

First Aid Procedures

In the event of exposure, follow these first aid measures and consult a doctor, showing them the safety data sheet.

Exposure Route	First Aid Instructions
Inhalation	Move the individual to fresh air and monitor their breathing. If breathing is difficult, provide oxygen. If breathing ceases, administer artificial respiration.
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove and wash contaminated clothing before reuse.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes.
Ingestion	Do not induce vomiting. Rinse mouth with water and drink 1-2 glasses of water.

Operational Plans: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **SKF 91488 dihydrochloride** and ensuring laboratory safety.

Handling:

- Handle in a well-ventilated area.
- Avoid direct contact with skin and eyes.
- Minimize dust generation.

Storage: Storage conditions for **SKF 91488 dihydrochloride** can vary depending on the supplier and whether it is in solid form or in solution.

Form	Supplier Recommendation	Storage Temperature	Additional Notes
Solid	Tocris Bioscience	Room Temperature	Desiccate (keep dry)
Solid	MedChemExpress	4°C	Sealed storage, away from moisture
In Solvent	MedChemExpress	-80°C (6 months) or -20°C (1 month)	Sealed storage, away from moisture

Disposal Plan

As **SKF 91488 dihydrochloride** is not classified as hazardous, disposal should follow local regulations for non-hazardous chemical waste. Consult your institution's environmental health and safety office for specific guidelines. In general:

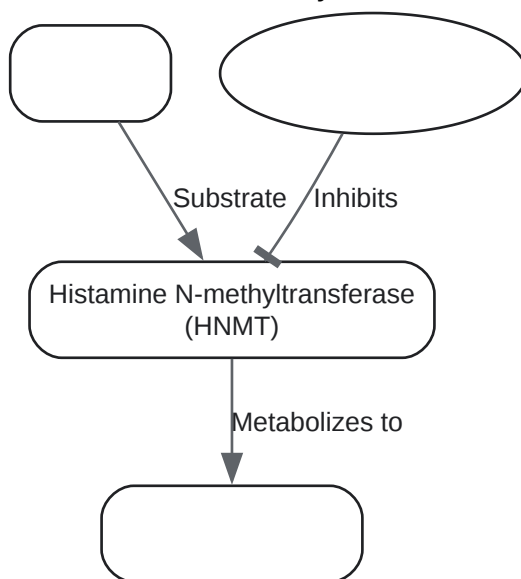
- **Unused Material:** Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain unless permitted by local authorities.
- **Contaminated Materials:** Any materials, such as gloves, paper towels, or vials, that come into contact with the chemical should be disposed of as chemical waste.

Experimental Protocols and Visualizations

Signaling Pathway: Inhibition of Histamine Metabolism

SKF 91488 dihydrochloride is a potent inhibitor of Histamine N-methyltransferase (HNMT), an enzyme responsible for the metabolism of histamine.^[1] By inhibiting HNMT, **SKF 91488 dihydrochloride** prevents the methylation of histamine, leading to an increase in its local concentration.

Inhibition of Histamine Metabolism by SKF 91488 Dihydrochloride

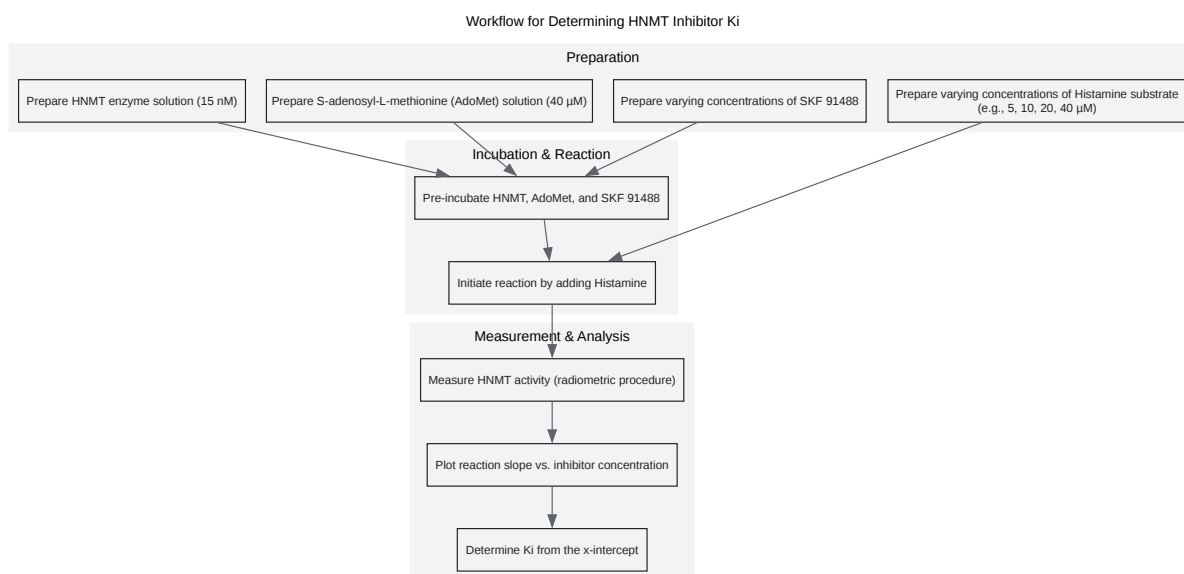


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Caption: Inhibition of Histamine N-methyltransferase (HNMT) by **SKF 91488 dihydrochloride**.

Experimental Workflow: Determining Inhibitor Potency (K_i)

The following workflow outlines a radiometric assay to determine the inhibition constant (K_i) of a compound like **SKF 91488 dihydrochloride** for HNMT.



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Caption: Experimental workflow for determining the K_i of an HNMT inhibitor.

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References

- 1. taylorandfrancis.com [taylorandfrancis.com]
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